

# Personal protective equipment for handling (R)-NVS-ZP7-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-NVS-ZP7-4

Cat. No.: B15579830

[Get Quote](#)

## Essential Safety and Handling Guide for (R)-NVS-ZP7-4

This guide provides crucial safety and logistical information for the handling and disposal of **(R)-NVS-ZP7-4**, a research compound identified as an inhibitor of the zinc transporter SLC39A7 (ZIP7).[1][2] While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure the well-being of all personnel. This product is strictly for research use and not intended for human or veterinary applications.[3]

## Hazard Assessment

According to the Safety Data Sheet (SDS), **(R)-NVS-ZP7-4** has not been assigned any hazard pictograms, signal words, or hazard statements. The NFPA and HMIS ratings for health, fire, and reactivity are all rated at 0, indicating a low level of hazard under normal handling conditions.

Key Safety Information:

- Appearance: Solid powder[3]
- CAS Number: 2349367-89-9[1]
- Primary Route of Exposure: Potential for inhalation of dust and skin/eye contact.

## Personal Protective Equipment (PPE) Recommendations

The following table summarizes the recommended personal protective equipment for various laboratory activities involving **(R)-NVS-ZP7-4**. The selection of appropriate PPE is contingent upon the specific procedures being performed and the potential for exposure.

Activity	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Weighing and Handling Solid Powder	Nitrile gloves	Safety glasses with side shields or goggles	Standard lab coat	Recommended to be performed in a chemical fume hood. If not feasible, a NIOSH-approved N95 respirator is advised to prevent inhalation of fine particles.
Preparing Stock Solutions	Nitrile gloves	Safety glasses with side shields or goggles	Standard lab coat	Work should be conducted in a well-ventilated area or a chemical fume hood.
Cell-Based Assays and In Vitro Experiments	Nitrile gloves	Safety glasses	Standard lab coat	Not generally required when handling dilute solutions in a controlled environment like a biological safety cabinet.
Spill Cleanup	Chemical-resistant gloves (e.g., nitrile)	Safety goggles or face shield	Standard lab coat	For significant spills of the powder, a NIOSH-approved respirator is recommended.

## Experimental Protocols and Handling Procedures

### Storage and Stability:

- Solid Form: Store at -20°C for up to 3 years.[\[1\]](#)
- In Solution: Aliquot stock solutions to prevent repeated freeze-thaw cycles. Store at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)

### Solution Preparation:

- **(R)-NVS-ZP7-4** is soluble in DMSO (100 mg/mL) and ethanol (50 mg/mL).[\[1\]](#) It is insoluble in water.[\[1\]](#)
- For in vivo studies, a homogeneous suspension can be prepared in CMC-Na ( $\geq 5$ mg/ml).[\[1\]](#)

### First Aid Measures:

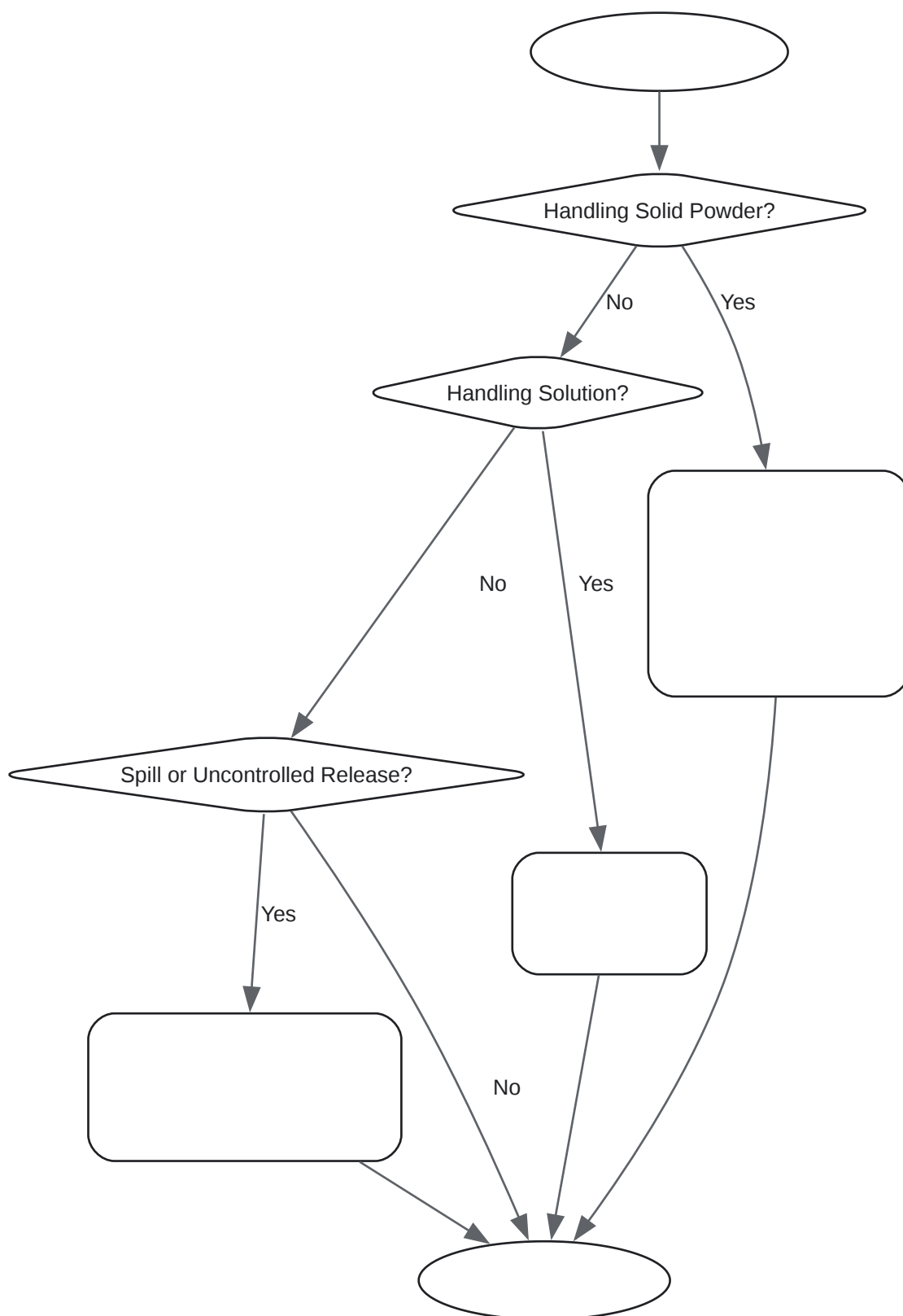
- After Inhalation: Move the individual to fresh air. If any symptoms arise, consult a physician.
- After Skin Contact: The product is generally not irritating to the skin. Wash the affected area with soap and water.
- After Eye Contact: Rinse the eye with running water for several minutes.
- After Swallowing: If symptoms persist, seek medical advice.

## Disposal Plan

Dispose of **(R)-NVS-ZP7-4** and its containers in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service.[\[4\]](#) Do not dispose of the chemical down the drain or into the environment.

## PPE Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate personal protective equipment when working with **(R)-NVS-ZP7-4**.



[Click to download full resolution via product page](#)

PPE Selection Workflow for **(R)-NVS-ZP7-4**

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. NVS-ZP7-4 - Immunomart [immunomart.com]
- 3. medkoo.com [medkoo.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-NVS-ZP7-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579830#personal-protective-equipment-for-handling-r-nvs-zp7-4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)